

# Synthesis of 5-Nitroso-1H-imidazole: Application Notes and Protocols

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## Compound of Interest

Compound Name: 5-nitroso-1H-imidazole

Cat. No.: B15421489

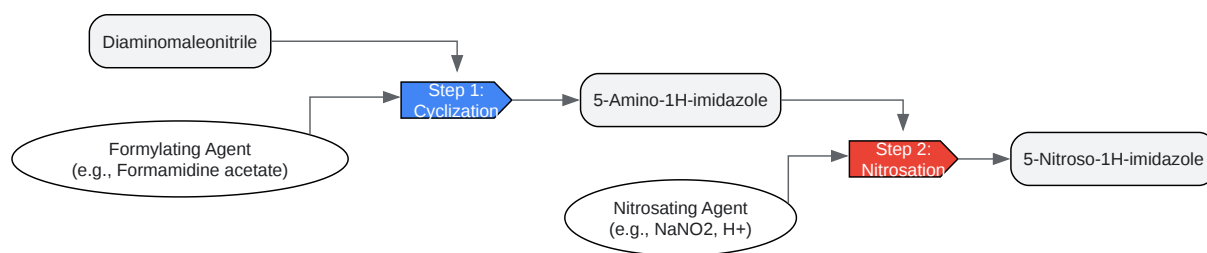
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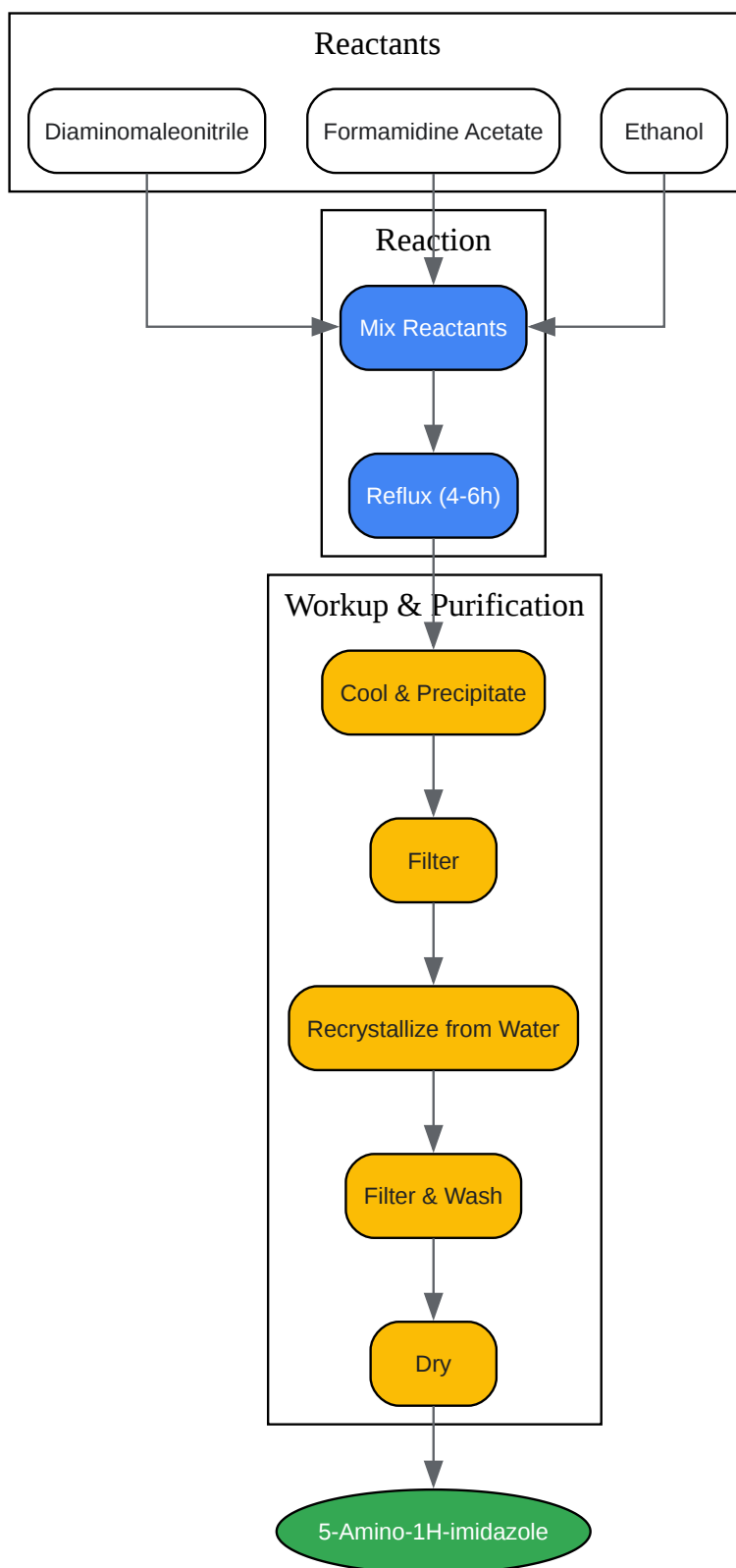
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the laboratory synthesis of **5-nitroso-1H-imidazole**. The synthesis is presented as a two-step process, commencing with the preparation of the precursor, 5-amino-1H-imidazole, followed by its nitrosation to yield the target compound.

## I. Synthetic Pathway Overview

The synthesis of **5-nitroso-1H-imidazole** is achieved through a two-step reaction sequence. The first step involves the cyclization of diaminomaleonitrile (DAMN) with a formylating agent to produce 5-amino-1H-imidazole. The subsequent step is the diazotization of the amino group followed by nitrosation to yield **5-nitroso-1H-imidazole**.





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